

In-Depth Technical Guide to Diethyldifluorosilane

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Compound of Interest

Compound Name: Diethyldifluorosilane

Cat. No.: B15257199

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyldifluorosilane, with the IUPAC name diethyl(difluoro)silane, is an organosilicon compound of interest in various fields of chemical research and material science.^[1] Its unique properties, stemming from the presence of both ethyl and fluoro groups attached to a central silicon atom, make it a valuable precursor and building block in organic and inorganic synthesis. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and safety considerations, tailored for a technical audience.

Chemical and Physical Properties

Diethyldifluorosilane is a colorless liquid at room temperature. A summary of its key physical and chemical properties is presented in Table 1. While specific experimental values for some properties are not readily available in the public domain, computed values and data for related compounds provide a reliable estimation.

Table 1: Physical and Chemical Properties of **Diethyldifluorosilane**

Property	Value
IUPAC Name	diethyl(difluoro)silane
CAS Number	358-06-5
Molecular Formula	C ₄ H ₁₀ F ₂ Si
Molecular Weight	124.20 g/mol
Boiling Point	Data not available
Melting Point	Data not available
Density	Data not available

Synthesis of Diethyldifluorosilane

The primary synthetic route to **diethyldifluorosilane** involves the fluorination of diethyldichlorosilane. This is typically achieved through a halogen exchange reaction, often employing a fluorinating agent such as antimony trifluoride (SbF₃), a method generally known as the Swarts reaction.

Experimental Protocol: Synthesis via Fluorination

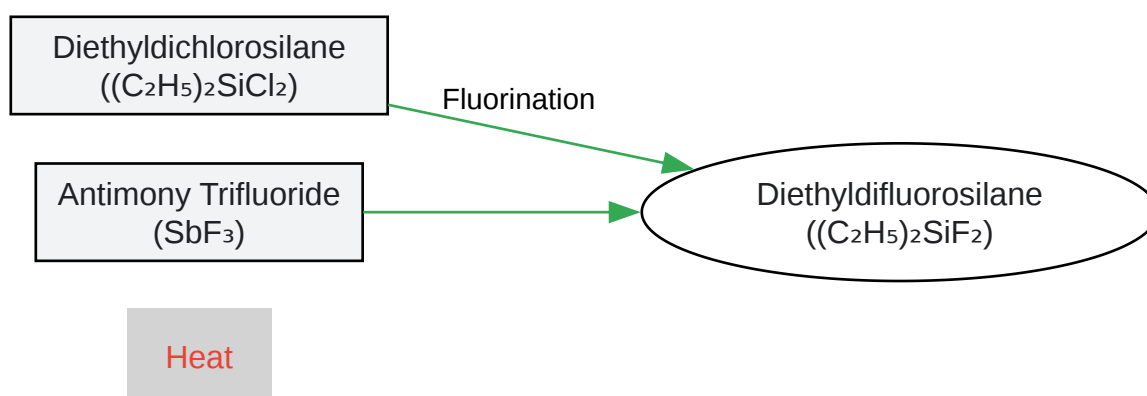
This protocol is a representative procedure based on established methods for the synthesis of fluorosilanes.

Materials:

- Diethyldichlorosilane ((C₂H₅)₂SiCl₂)
- Antimony trifluoride (SbF₃)
- Anhydrous, inert solvent (e.g., hexane or toluene)
- Inert gas (e.g., argon or nitrogen)

Procedure:

- A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and an addition funnel is charged with a suspension of antimony trifluoride in an anhydrous, inert solvent under an inert atmosphere.
- Diethyldichlorosilane is added dropwise to the stirred suspension at room temperature.
- Following the addition, the reaction mixture is gently heated to reflux to drive the reaction to completion. The progress of the reaction can be monitored by gas chromatography (GC) or ^{19}F NMR spectroscopy.
- Upon completion, the reaction mixture is cooled to room temperature. The solid antimony salts are removed by filtration under an inert atmosphere.
- The filtrate, containing the desired **diethyldifluorosilane**, is then purified by fractional distillation to yield the pure product.



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Caption: Synthesis of **Diethyldifluorosilane** via fluorination.

Chemical Reactivity

The reactivity of **diethyldifluorosilane** is primarily governed by the polarized silicon-fluorine bonds. The silicon atom is electrophilic and susceptible to nucleophilic attack.

Hydrolysis

Like other halosilanes, **diethyldifluorosilane** is sensitive to moisture and undergoes hydrolysis. The reaction proceeds by nucleophilic attack of water on the silicon atom, leading to the displacement of fluoride ions and the formation of silanols, which can then condense to form siloxanes. The overall reaction pathway is depicted in the diagram below. The hydrolysis of fluorosilanes can be influenced by the presence of acids or bases.

Experimental Protocol: Hydrolysis of Diethyldifluorosilane

This protocol outlines a general procedure for the controlled hydrolysis of **diethyldifluorosilane**.

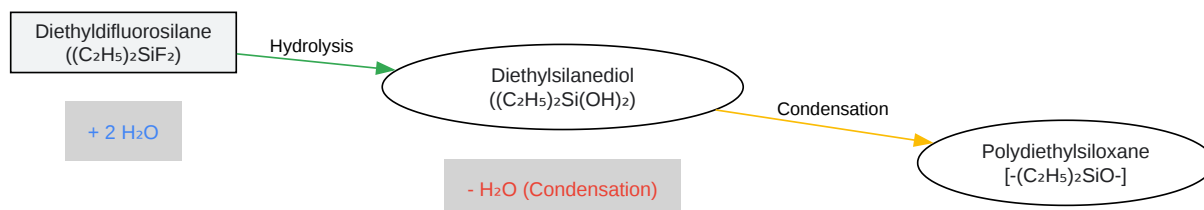
Materials:

- **Diethyldifluorosilane** ($(\text{C}_2\text{H}_5)_2\text{SiF}_2$)
- A suitable solvent (e.g., acetone, tetrahydrofuran)
- Water
- A weak base (e.g., pyridine, triethylamine) to neutralize the hydrofluoric acid byproduct.

Procedure:

- **Diethyldifluorosilane** is dissolved in a suitable solvent in a reaction vessel under an inert atmosphere.
- A stoichiometric amount of water, optionally in the presence of a weak base, is added slowly to the solution with stirring.
- The reaction is typically exothermic and may require cooling to maintain a controlled temperature.
- The progress of the hydrolysis can be monitored by observing the disappearance of the starting material using techniques such as GC or NMR spectroscopy.

- Upon completion, the reaction mixture is worked up to isolate the resulting diethylsilanediol or the corresponding condensation products (siloxanes). This may involve extraction and solvent removal.



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Caption: Hydrolysis and condensation of **Diethyldifluorosilane**.

Applications in Research and Industry

Diethyldifluorosilane serves as a precursor in the synthesis of various organosilicon compounds. Its application in Chemical Vapor Deposition (CVD) processes is of particular interest for the creation of silicon-containing thin films with specific dielectric and barrier properties, which are valuable in the microelectronics industry.

Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for **diethyldifluorosilane** is not widely available, data from structurally related compounds, such as flammable and corrosive organosilanes, should be used to inform handling procedures.^{[2][3]}

Table 2: GHS Hazard and Precautionary Statements (Inferred from Related Compounds)

Category	Code	Statement
Hazard	H225	Highly flammable liquid and vapor.
H314	Causes severe skin burns and eye damage.	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
H332	Harmful if inhaled.	
Precautionary	P210	
P260	Do not breathe dust/fume/gas/mist/vapors/spray.	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P305+P351+P338		
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	

Handling Recommendations:

- Work in a well-ventilated fume hood.
- Use personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Ground all equipment to prevent static discharge.

- Keep away from sources of ignition.
- Store in a cool, dry place away from moisture and incompatible materials.

Chemical Compatibility:

- Incompatible with: Water, strong oxidizing agents, strong acids, and strong bases.
- Reacts with water and moisture to produce corrosive hydrofluoric acid.

Conclusion

Diethyldifluorosilane is a reactive organosilicon compound with significant potential in synthetic chemistry and materials science. Understanding its properties, synthesis, and reactivity is crucial for its safe and effective use in research and development. The experimental protocols and safety information provided in this guide are intended to serve as a valuable resource for professionals working with this and related compounds. As with all reactive chemicals, it is imperative to consult all available safety literature and perform a thorough risk assessment before use.

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